

Essential Safety and Logistics for Handling DS-1040 Tosylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DS-1040 Tosylate

Cat. No.: B560596

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This document provides crucial safety and logistical information for the handling and disposal of **DS-1040 Tosylate**, a low-molecular-weight imidazole derivative that inhibits the enzymatic activity of thrombin-activatable fibrinolysis inhibitor (TAFIa).^[1] The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

DS-1040 Tosylate, also identified as LY2584702 (tosylate), is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[2] Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Required Equipment	Specifications & Remarks
Eye/Face Protection	Safety glasses or goggles	Must be worn at all times when handling the compound.
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate resistant gloves should be used. Inspect gloves before use.
Skin and Body Protection	Laboratory coat	A standard lab coat is required to prevent skin contact.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator may be necessary.

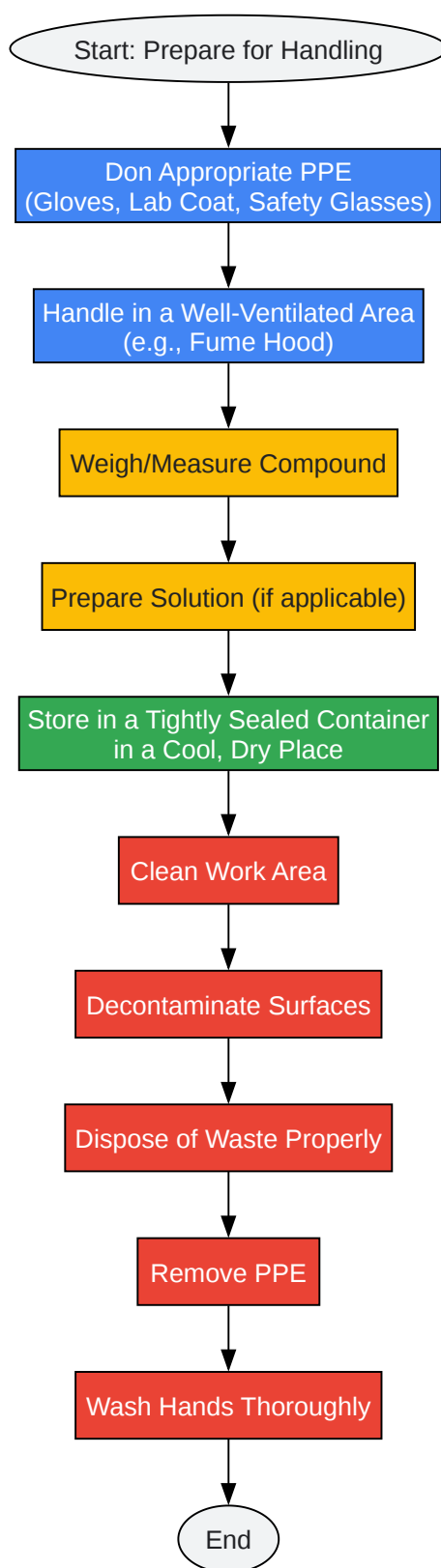
Safe Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **DS-1040 Tosylate** and ensuring a safe laboratory environment.

Operational Plan: Step-by-Step Handling and Storage

- **Engineering Controls:** Handle **DS-1040 Tosylate** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
- **Personal Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the compound is used.[\[2\]](#)[\[3\]](#)
- **Avoiding Contamination:** Prevent the compound from coming into contact with skin, eyes, and clothing.[\[3\]](#)
- **Storage Conditions:** Store the compound in a tightly sealed container in a cool, dry place as recommended on the product insert.[\[2\]](#) Keep away from sources of ignition.[\[2\]](#)

Diagram 1: Workflow for Safe Handling of **DS-1040 Tosylate**



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Caption: Workflow for the safe handling of **DS-1040 Tosylate**.

First-Aid and Emergency Procedures

In the event of exposure, immediate and appropriate first-aid measures must be taken.

Table 2: First-Aid Measures

Exposure Route	Immediate Action
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
If on Skin	Remove contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek medical advice if irritation persists. [3]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention. [3]
If Inhaled	Move the person to fresh air and keep them comfortable for breathing. If experiencing respiratory symptoms, seek medical attention. [3]

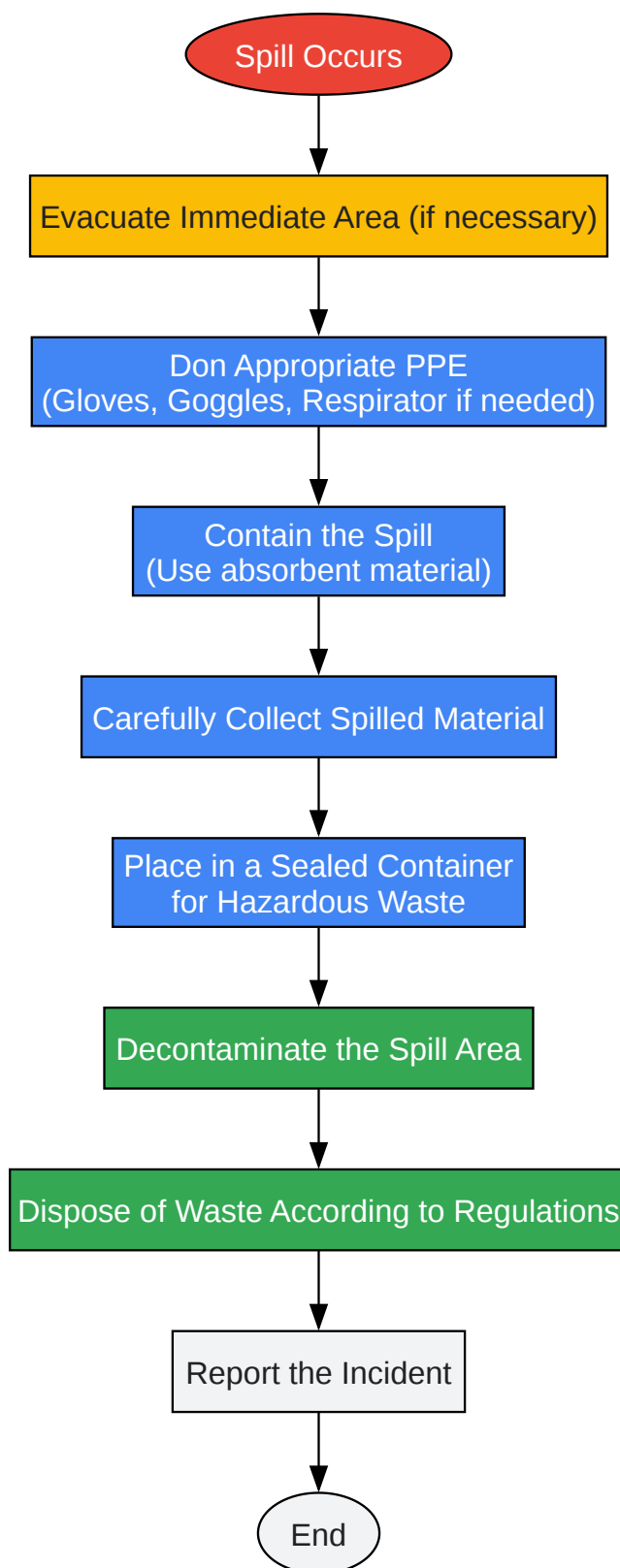
Spill and Disposal Plan

DS-1040 Tosylate is very toxic to aquatic life, and proper disposal is crucial to prevent environmental contamination.[\[2\]](#)

Disposal Plan

- Waste Classification: Dispose of **DS-1040 Tosylate** and any contaminated materials as hazardous waste.
- Containment: Do not allow the product to reach the sewage system or any water source.[\[2\]](#)
- Disposal Method: Must not be disposed of with household garbage.[\[2\]](#) Follow all federal, state, and local regulations for hazardous waste disposal.

Diagram 2: Spill Response Workflow for **DS-1040 Tosylate**



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Caption: Step-by-step workflow for responding to a **DS-1040 Tosylate** spill.

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References

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